2-Chloronaphthalene-d7 molecular weight and formula

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Compound of Interest

Compound Name:	*2-Chloronaphthalene-d7*
Cat. No.:	*B1436267*

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Technical Guide: 2-Chloronaphthalene-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties and applications of **2-Chloronaphthalene-d7**, a deuterated analog of 2-Chloronaphthalene. This isotopically labeled compound is a critical tool in environmental analysis, metabolic studies, and as a reference standard in mass spectrometry-based methods.

Core Physicochemical Data

The fundamental properties of **2-Chloronaphthalene-d7** are summarized below. This data is essential for accurate quantification, solution preparation, and experimental design.

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Property	Value	Citations
Molecular Formula	$C_{10}D_7Cl$	[1][2]
Molecular Weight	169.66 g/mol	[1][2][3][4][5]
Exact Mass	169.0675651 Da	[3]
CAS Number	93951-84-9	[1][2][4][5]
IUPAC Name	2-chloro-1,3,4,5,6,7,8-heptadeuterionaphthalene	[3][4][5]
Synonyms	2-Chloronaphthalene D7, Naphthalene-1,2,3,4,5,6,8-d7, 7-chloro-	[4][5]
Purity	≥98%	[1][2][6]
Unlabeled CAS No.	91-58-7	[1][2][4][5]

Experimental Protocols & Methodologies

While specific synthesis protocols for **2-Chloronaphthalene-d7** are proprietary to manufacturers, the general synthetic route for its unlabeled counterpart, 2-chloronaphthalene, involves the direct chlorination of naphthalene.[7] This process typically yields a mixture of isomers, including 1-chloronaphthalene and more highly substituted derivatives like dichloro- and trichloronaphthalenes, from which the desired 2-chloronaphthalene is isolated.[7] The synthesis of the deuterated analog would logically follow a similar pathway, starting with a deuterated naphthalene precursor.

Preparation of Stock and In Vivo Solutions

For experimental use, particularly in biological systems, proper formulation is critical. The following are general guidelines for preparing solutions of **2-Chloronaphthalene-d7** for research purposes.[6]

1. Stock Solution Preparation (e.g., DMSO):

- Objective: To create a concentrated stock solution for subsequent dilution.

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- Solvent: Dimethyl sulfoxide (DMSO) is a common choice for initial solubilization.
- Procedure:
  - Weigh the required amount of **2-Chloronaphthalene-d7**.
  - Add the calculated volume of DMSO to achieve the desired molarity (e.g., 5 mM, 10 mM). For example, to prepare 1 mL of a 5 mM stock solution, 0.8483 mg of the compound would be dissolved in 1 mL of DMSO.
  - Vortex or sonicate until the compound is fully dissolved.
  - Aliquot the stock solution into smaller volumes for routine use and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[6]

2. In Vivo Formulation (Example for Injection):

- Objective: To prepare a biocompatible formulation for administration in animal studies.
- Caution: These are common formulations; specific experimental needs may require optimization.[6]
- Example Formulation (DMSO/PEG300/Tween 80/Saline):
  - Begin with the prepared DMSO stock solution.
  - For a final formulation ratio of 10:40:5:45 (DMSO:PEG300:Tween 80:Saline), combine the components sequentially.
  - For instance, take 100 µL of the DMSO stock solution.
  - Add 400 µL of PEG300 and mix thoroughly.
  - Add 50 µL of Tween 80 and mix until the solution is clear.
  - Finally, add 450 µL of saline to reach the final volume, mixing to ensure homogeneity.[6]

Applications and Biological Interactions

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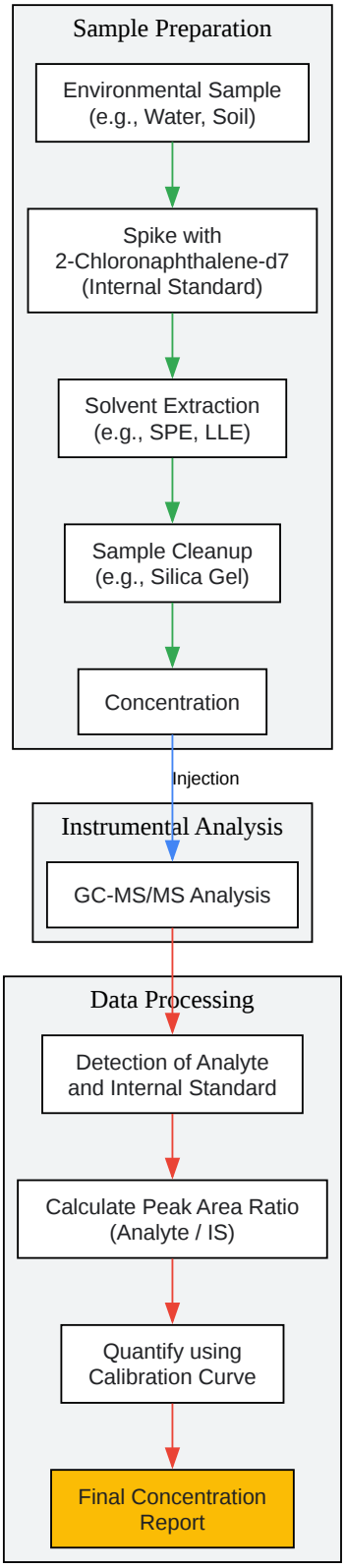
2-Chloronaphthalene-d7 is primarily used as an internal standard for the quantification of 2-chloronaphthalene and other related polychlorinated naphthalenes (PCNs) in various matrices.[1][2] PCNs are recognized as persistent organic pollutants (POPs), making accurate monitoring in environmental samples (e.g., water, soil) crucial.[1][2]

The unlabeled parent compound, 2-chloronaphthalene, has been shown to induce apoptosis and autophagy, ultimately leading to cell death.[8] While the metabolism of **2-chloronaphthalene-d7** is not specifically detailed, studies on monochloronaphthalenes show they are metabolized in vivo via arene oxide pathways to form hydroxylated metabolites that are excreted.[9] In some microorganisms, such as Pseudomonas, it can be metabolized to (+)-trans-7-chloro-1,2-dihydro-1,2-dihydroxynaphthalene.[9] Furthermore, a proposed anaerobic degradation pathway for related bicyclic aromatic hydrocarbons involves 2-naphthoic acid as a central intermediate, followed by stepwise reduction of the aromatic ring system.[10]

Logical Workflow Visualization

The following diagram illustrates a typical workflow for using **2-Chloronaphthalene-d7** as an internal standard in an environmental sample analysis protocol.

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Caption: Workflow for environmental analysis using **2-Chloronaphthalene-d7** as an internal standard.

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